

Introduction: The Strategic Value of the Indane Scaffold and its Functionalized Derivatives

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Compound of Interest

Compound Name: 5-Bromomethyl-indan

CAS No.: 501649-52-1

Cat. No.: B1267438

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Within the landscape of medicinal chemistry and materials science, the 2,3-dihydro-1H-indene, commonly known as the indane scaffold, is recognized as a "privileged" structure. Its rigid, bicyclic framework, which fuses an aromatic ring with a cyclopentane ring, is a recurring motif in numerous biologically active compounds and approved pharmaceuticals. The conformational constraint imposed by this scaffold often enhances binding affinity and selectivity for biological targets.

This guide focuses on a key derivative, **5-Bromomethyl-indan** (CAS No: 501649-52-1). This compound serves as a pivotal synthetic intermediate, or "building block," designed for the strategic introduction of the indane moiety into more complex molecular architectures.^[1] The utility of **5-Bromomethyl-indan** stems from the benzylic bromomethyl group (-CH₂Br), a highly reactive handle that allows for facile and efficient chemical diversification. The bromine atom functions as an excellent leaving group in nucleophilic substitution reactions, enabling researchers to forge new carbon-heteroatom or carbon-carbon bonds with precision.

The purpose of this document is to provide researchers, chemists, and drug development professionals with a comprehensive technical resource on **5-Bromomethyl-indan**. We will move beyond basic data to explore the causality behind its synthesis, the strategic rationale for

its application, methods for its unambiguous characterization, and the critical protocols for its safe handling.

Section 1: Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and properties is the foundation of all subsequent research. The key identifiers and computed physicochemical properties for **5-Bromomethyl-indan** are summarized below.

Table 1: Core Identifiers for 5-Bromomethyl-indan

Identifier	Data	Source
CAS Number	501649-52-1	[2]
IUPAC Name	5-(bromomethyl)-2,3-dihydro-1H-indene	[2]
Synonyms	5-Bromomethylindan, 5-Bromomethylindane	[2]
Molecular Formula	C ₁₀ H ₁₁ Br	[2]
Molecular Weight	211.10 g/mol	[2]
Canonical SMILES	<chem>C1CC2=C(C1)C=C(C=C2)CBr</chem>	[2]
InChI	InChI=1S/C10H11Br/c11-7-8-4-5-9-2-1-3-10(9)6-8/h4-6H,1-3,7H2	[2]
InChIKey	NTBYJOFMYKKLQE-UHFFFAOYSA-N	[2]

Table 2: Physical and Computed Properties

Property	Value	Notes and Source
Physical State	Expected to be a liquid or low-melting solid at room temperature.	Based on analogs.
Melting Point	No experimental data available.	
Boiling Point	No experimental data available.	
XLogP3	3.3	A computed measure of hydrophobicity.[2]
Topological Polar Surface Area	0 Å ²	Computed value.[2]
Hydrogen Bond Donor Count	0	Computed value.[2]
Hydrogen Bond Acceptor Count	0	Computed value.[2]
Rotatable Bond Count	1	Computed value.[2]

Section 2: Synthesis and Mechanistic Rationale

The most direct and industrially scalable synthesis of **5-Bromomethyl-indan** is achieved through the selective free-radical bromination of the benzylic methyl group of 5-methylindan. This classic transformation, known as the Wohl-Ziegler reaction, leverages the enhanced stability of the intermediate benzylic radical.

Causality of the Reaction: Benzylic Radical Stability

The reaction proceeds via a free-radical chain mechanism. A radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide, generates initial radicals upon heating or UV irradiation. These radicals abstract a hydrogen atom from the methyl group of 5-methylindan. The resulting benzylic radical is significantly stabilized by resonance, with the unpaired electron delocalized across the adjacent aromatic ring. This stabilization dramatically lowers the activation energy for hydrogen abstraction from the benzylic position compared to the aliphatic C-H bonds on the five-membered ring, ensuring high regioselectivity. The benzylic radical then

reacts with a bromine source, typically N-Bromosuccinimide (NBS), to form the desired product and a succinimidyl radical, which continues the chain reaction.[3]

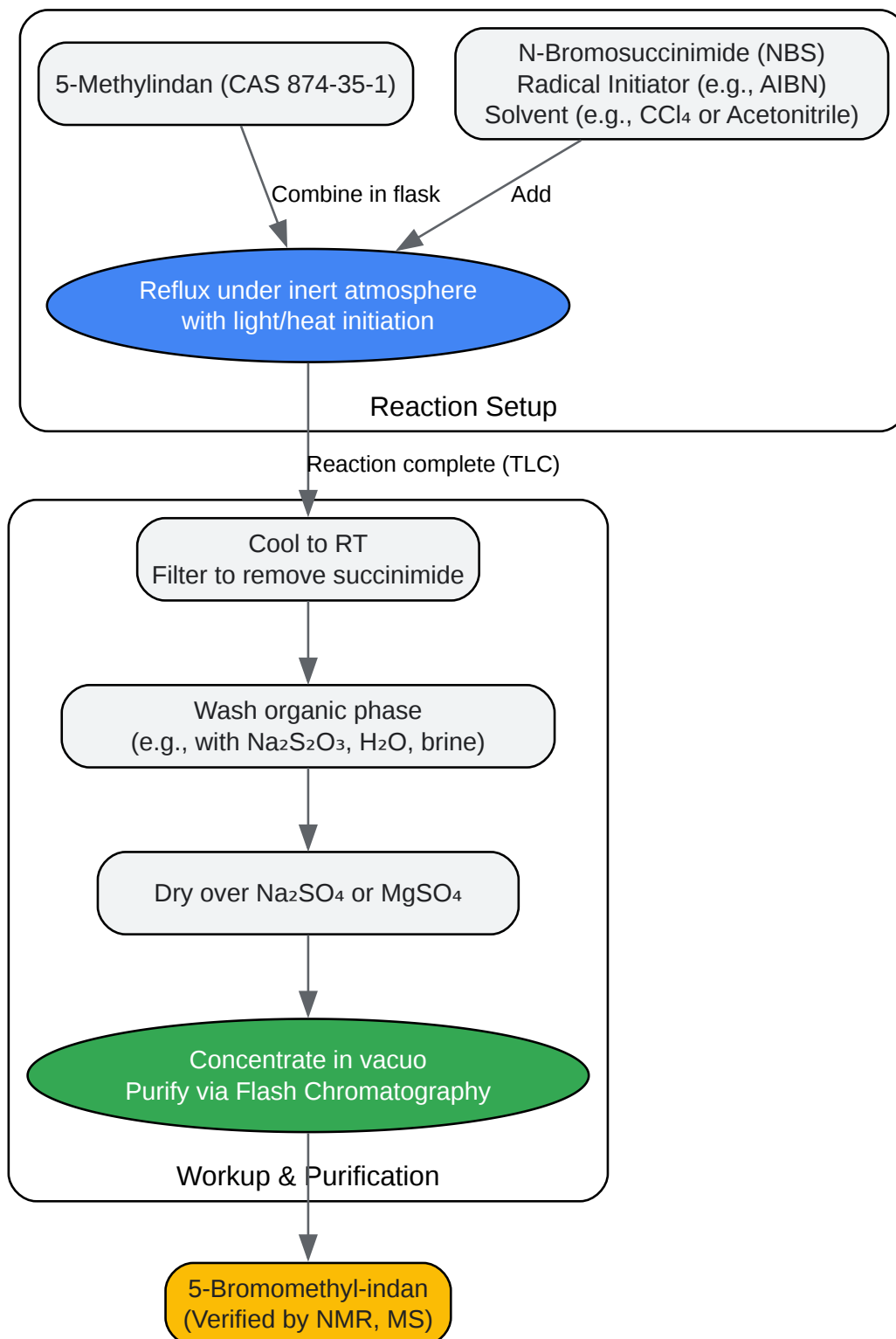


Diagram 1: Synthetic Workflow for 5-Bromomethyl-indan

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Caption: Synthetic workflow from 5-methylindan to purified **5-Bromomethyl-indan**.

Field-Proven Experimental Protocol: Benzylic Bromination

This protocol describes a standard laboratory-scale synthesis. All operations should be performed in a well-ventilated chemical fume hood.

- Reaction Setup:
 - To a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, add 5-methylindan (1.0 eq).^[4]
 - Dissolve the starting material in a suitable solvent such as carbon tetrachloride (CCl₄) or acetonitrile.
 - Add N-Bromosuccinimide (NBS, 1.05 eq) and a catalytic amount of a radical initiator, such as AIBN (0.02-0.05 eq).
 - Purge the flask with an inert gas (e.g., nitrogen or argon).
- Reaction Execution:
 - Heat the mixture to reflux (the boiling point of the solvent). If necessary, initiate the reaction by irradiating the flask with a heat lamp or a broad-spectrum light source.
 - Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed. The reaction is typically complete within 2-4 hours.
- Workup and Isolation:
 - Cool the reaction mixture to room temperature. The succinimide byproduct will precipitate.
 - Filter the mixture through a pad of Celite to remove the solid succinimide, washing the filter cake with a small amount of the reaction solvent.

- Transfer the filtrate to a separatory funnel. Wash the organic layer sequentially with a 10% aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution to quench any remaining bromine, water, and finally a saturated brine solution.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4).
- Purification:
 - Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
 - Purify the resulting crude oil or solid by flash column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to yield pure **5-Bromomethyl-indan**.

Section 3: Applications in Drug Discovery and Chemical Synthesis

5-Bromomethyl-indan is a quintessential building block, valued for its ability to participate in reactions that construct the core of potential therapeutic agents.^{[5][6]} Its primary mode of reactivity is nucleophilic substitution at the benzylic carbon.

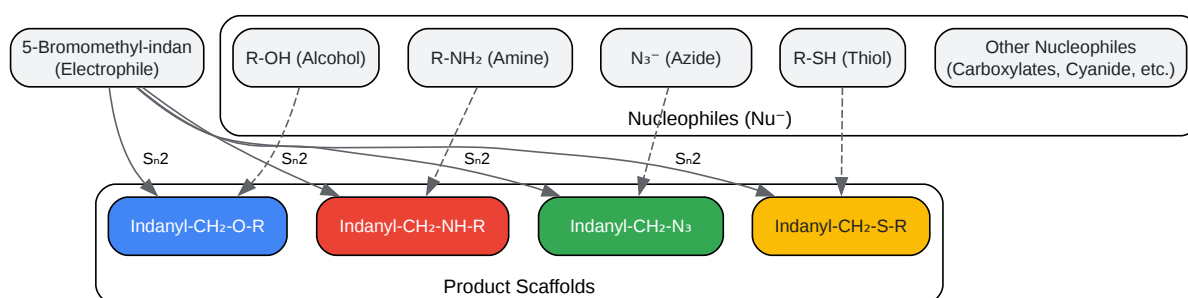
Core Reactivity: A Gateway to Molecular Diversity

The C-Br bond in **5-Bromomethyl-indan** is polarized and susceptible to cleavage, making the benzylic carbon an electrophilic site. This allows for $\text{S}_\text{N}2$ reactions with a vast array of nucleophiles, including:

- Amines (R-NH_2): To form secondary or tertiary amines, introducing nitrogen-containing functionalities common in pharmaceuticals.
- Alcohols (R-OH) / Phenols (Ar-OH): To form ethers.
- Thiols (R-SH): To form thioethers.
- Carboxylates (R-COO^-): To form esters.

- Cyanide (CN^-): To introduce a nitrile group, which can be further hydrolyzed to a carboxylic acid or reduced to an amine.
- Azide (N_3^-): To form an organic azide, a precursor for "click chemistry" reactions or reduction to a primary amine.[7]

This versatility allows for the rapid generation of libraries of indane-containing compounds for screening and structure-activity relationship (SAR) studies.



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Caption: $\text{S}_{\text{n}}2$ reactions of **5-Bromomethyl-indan** with various nucleophiles.

Exemplary Application: Synthesis of Analgesic Agents

Research has demonstrated that substituted indanyl tetrazoles can exhibit significant analgesic properties.[8] While not a direct synthesis from **5-Bromomethyl-indan**, a plausible route to analogous structures involves its use. For instance, reacting **5-Bromomethyl-indan** with sodium azide would yield 5-(azidomethyl)indan. This intermediate could then undergo a [3+2] cycloaddition with a nitrile to form a tetrazole ring, or be reduced to 5-(aminomethyl)indan, a precursor for further elaboration. A study by Bachar and Lahiri showed that bromo-substituted indanyl tetrazoles possessed analgesic activity comparable to phenylbutazone and indomethacin, highlighting the therapeutic potential of this scaffold.[8]

Section 4: Analytical Characterization and Quality Control

Unambiguous structural confirmation and purity assessment are critical for any chemical reagent used in research and development. A combination of spectroscopic and chromatographic techniques should be employed.

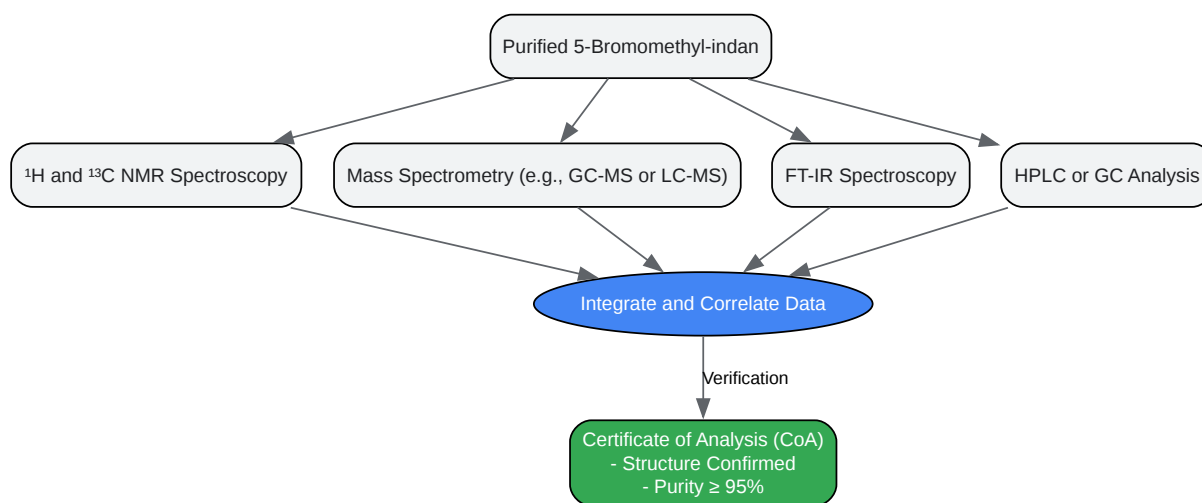
Table 3: Expected Spectroscopic Data for 5-Bromomethyl-indan

Technique	Expected Features	Rationale
^1H NMR	$\sim 7.1\text{-}7.3$ ppm (m, 3H): Aromatic protons. ~ 4.5 ppm (s, 2H): Benzylic $-\text{CH}_2\text{Br}$ protons. ~ 2.9 ppm (t, 4H): Benzylic $-\text{CH}_2-$ protons on the 5-membered ring. ~ 2.1 ppm (quintet, 2H): Aliphatic $-\text{CH}_2-$ proton at C2.	The bromomethyl protons are deshielded by the adjacent bromine atom. The aromatic signals will show a complex splitting pattern due to the substitution. The two benzylic CH_2 groups of the indane core are equivalent, as are the two protons on C2.
^{13}C NMR	$\sim 140\text{-}145$ ppm (2 signals): Quaternary aromatic carbons. $\sim 124\text{-}128$ ppm (3 signals): Aromatic CH carbons. $\sim 32\text{-}34$ ppm (3 signals): One for the $-\text{CH}_2\text{Br}$ carbon and two for the aliphatic carbons of the indane ring.	The number of signals reflects the symmetry of the indane core relative to the substituents.
Mass Spec.	M^+ and $[\text{M}+2]^+$ peaks at m/z ~ 210 and ~ 212 in an approximate 1:1 ratio.	This isotopic pattern is the definitive signature of a molecule containing a single bromine atom (^{79}Br and ^{81}Br isotopes). ^[9]
FT-IR	$\sim 3050\text{-}3000$ cm^{-1} : Aromatic C-H stretch. $\sim 2950\text{-}2850$ cm^{-1} : Aliphatic C-H stretch. ~ 1600 , ~ 1480 cm^{-1} : Aromatic C=C stretch. ~ 1250 cm^{-1} : $-\text{CH}_2\text{-Br}$ wagging. $\sim 600\text{-}700$ cm^{-1} : C-Br stretch.	Provides confirmation of key functional groups present in the molecule. ^[10]

Standard Protocol: ^1H NMR Analysis

This protocol outlines the standard procedure for acquiring a proton NMR spectrum for structural verification.

- Sample Preparation:
 - Accurately weigh 5-10 mg of purified **5-Bromomethyl-indan**.
 - Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) in a clean, dry NMR tube.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), if quantitative analysis is required (though often the residual solvent peak is used for reference).
- Instrument Setup and Acquisition:
 - Insert the sample into the NMR spectrometer (typically 400 MHz or higher for good resolution).
 - Lock the spectrometer onto the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
 - Acquire the ^1H NMR spectrum using standard parameters (e.g., 16-32 scans, relaxation delay of 1-2 seconds).
- Data Processing and Interpretation:
 - Apply Fourier transformation, phase correction, and baseline correction to the raw data.
 - Calibrate the chemical shift scale to the TMS signal (0.00 ppm) or the residual solvent peak (e.g., 7.26 ppm for CDCl_3).
 - Integrate the signals to determine the relative number of protons for each peak.
 - Analyze the chemical shifts, splitting patterns (multiplicity), and coupling constants to assign each signal to the corresponding protons in the molecular structure.



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Caption: A typical workflow for the comprehensive analytical validation of **5-Bromomethyl-indan**.

Section 5: Safety, Handling, and Storage

As a benzylic bromide, **5-Bromomethyl-indan** must be handled with extreme caution. While a specific Material Safety Data Sheet (MSDS) is not widely available, the hazards can be reliably inferred from closely related analogs like benzyl bromide.^{[11][12]}

Table 4: GHS Hazard Profile

Hazard Class	GHS Pictogram	Hazard Statement
Acute Toxicity / Irritation	GHS07 (Exclamation Mark)	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Corrosion / Lachrymator	GHS05 (Corrosion)	(Expected) Causes severe skin burns and eye damage. Powerful lachrymator (tear-producing agent).
Health Hazard	GHS08 (Health Hazard)	(Potential) Suspected of causing genetic defects.

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle **5-Bromomethyl-indan** in a certified chemical fume hood to avoid inhalation of vapors, which are highly irritating and lachrymatory. An eyewash station and safety shower must be immediately accessible.[\[12\]](#)
- Personal Protective Equipment:
 - Eye Protection: Wear chemical safety goggles and a full-face shield.[\[12\]](#)
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for tears or holes before use and dispose of them properly after handling.[\[11\]](#)
 - Skin Protection: Wear a flame-retardant lab coat, long pants, and closed-toe shoes to prevent skin contact.

Storage and Stability

- Store containers tightly closed in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition, heat, and direct sunlight.
- Incompatible Materials: Store separately from strong oxidizing agents, strong bases, and amines, as violent reactions can occur.[\[12\]](#)

- The compound may be moisture-sensitive; storage under an inert atmosphere (e.g., nitrogen) is recommended for long-term stability.

Conclusion

5-Bromomethyl-indan is a strategically valuable reagent whose utility is derived from the stable, conformationally restricted indane scaffold and the reactive bromomethyl handle. Its synthesis via selective benzylic bromination is a robust and well-understood process. The compound's true power lies in its versatility, serving as an accessible entry point for the creation of diverse molecular libraries through nucleophilic substitution, thereby accelerating structure-activity relationship studies in drug discovery. Proper analytical verification is essential to ensure structural integrity, while strict adherence to safety protocols for benzylic bromides is mandatory for its handling. This guide provides the foundational knowledge required for researchers to confidently and safely incorporate **5-Bromomethyl-indan** into their synthetic and medicinal chemistry programs.

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